

Application Notes & Protocols for Measuring Triisononyl Trimellitate (TINTM) Leaching from PVC

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Compound of Interest

Compound Name: *Triisononyl trimellitate*

Cat. No.: *B167210*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed framework for designing and executing experiments to quantify the leaching of **Triisononyl trimellitate** (TINTM), a common plasticizer, from Polyvinyl Chloride (PVC) materials. The protocols outlined below are intended for an audience with a foundational understanding of analytical chemistry techniques.

Introduction

Polyvinyl chloride (PVC) is a versatile polymer extensively used in medical devices, pharmaceutical packaging, and laboratory equipment. To impart flexibility to otherwise rigid PVC, plasticizers are added. **Triisononyl trimellitate** (TINTM) is a high-molecular-weight plasticizer often used as a safer alternative to some ortho-phthalates. However, concerns remain about the potential for these plasticizers to leach from the PVC matrix into drugs, biologics, or other solutions, which could pose a risk to patient safety and impact drug efficacy.

This document details a comprehensive experimental setup to accurately measure the amount of TINTM that leaches from PVC materials under simulated use conditions. The methodology covers the leaching process, sample preparation, and subsequent analysis using chromatographic techniques.

Experimental Design and Considerations

The design of a TINTM leaching study is critical for obtaining meaningful and reproducible data. Key parameters that must be controlled include the choice of a simulant solution, the temperature and duration of contact, and the hydrodynamics of the system (static vs. dynamic).

Key Parameters:

- **Simulant Solution:** The choice of simulant is crucial and should mimic the properties of the drug product or biological fluid that will be in contact with the PVC. For lipid-based formulations or to simulate a worst-case scenario for lipophilic compounds, a mixture of ethanol and water (e.g., 50/50 v/v) is often employed. For aqueous solutions, purified water or a buffered saline solution may be more appropriate.
- **Contact Temperature:** The temperature should reflect the intended use and storage conditions of the PVC product. For many medical applications, ambient temperature (e.g., 25°C) is a relevant testing condition.
- **Contact Time:** The duration of the experiment should align with the maximum anticipated contact time in a real-world scenario. For instance, a 24-hour period is often used to simulate a continuous intravenous infusion.
- **Flow Rate:** In applications involving fluid transfer, such as infusion sets, the flow rate can influence the rate of leaching. Therefore, dynamic testing that mimics clinical flow rates may be necessary.

Experimental Protocols

Leaching Protocol (Migration Assay)

This protocol describes a dynamic leaching study to simulate the use of PVC tubing in an infusion setup.

Materials:

- PVC tubing containing TINTM
- Peristaltic pump or syringe pump

- Simulant solution (e.g., 50% ethanol in water)
- Glass collection vials (pre-cleaned with a suitable solvent to avoid contamination)
- Non-PVC tubing (for connections, if necessary)
- Thermostatically controlled environment (e.g., incubator or water bath set to 25°C)

Procedure:

- Cut a defined length of the PVC tubing to be tested. The surface area to volume ratio should be recorded.
- Set up the experimental apparatus by connecting the PVC tubing to the pump and a collection vial. Ensure all connections are secure.
- Place the setup in a temperature-controlled environment and allow it to equilibrate to the target temperature (e.g., 25°C).
- Pump the simulant solution through the PVC tubing at a pre-determined flow rate (e.g., 1 mL/h, 5 mL/h, or 10 mL/h).
- Collect the leachate (the simulant solution that has passed through the tubing) in the glass vials at specified time intervals (e.g.
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